

# Essential Safety and Logistical Information for Handling PD-1-IN-18

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## Compound of Interest

Compound Name: PD-1-IN-18

Cat. No.: B11933511

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This document provides crucial safety protocols and logistical guidance for the handling and disposal of **PD-1-IN-18**, a PD-1 signaling pathway inhibitor. The information is intended to ensure a safe laboratory environment and proper management of the compound throughout its lifecycle.

## Quantitative Data Summary

The following table summarizes the key quantitative data for **PD-1-IN-18**.

Property	Value
CAS Number	1673534-97-8
Molecular Formula	C <sub>11</sub> H <sub>17</sub> N <sub>5</sub> O <sub>8</sub>
Molecular Weight	347.28 g/mol
Appearance	Crystalline solid
Purity	≥98%
Solubility	Soluble in DMSO
Storage Conditions	Powder: -20°C for 3 years. In solvent: -80°C for 1 year.

## Operational Plan: Safe Handling and Storage

Due to the absence of a specific Safety Data Sheet (SDS) for **PD-1-IN-18**, the following guidelines are based on best practices for handling similar chemical compounds and information from SDSs of other PD-1/PD-L1 inhibitors.

### Engineering Controls:

- Work with **PD-1-IN-18** should be conducted in a well-ventilated laboratory, preferably within a chemical fume hood to minimize inhalation exposure.
- Ensure easy access to an eyewash station and a safety shower.

### Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield are mandatory to prevent eye contact.
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile gloves). Inspect gloves prior to use and dispose of them properly after handling the compound.
- Body Protection: A lab coat or other protective clothing should be worn to prevent skin contact.

### Hygiene Measures:

- Avoid breathing dust, fume, gas, mist, vapors, or spray.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.

### Storage:

- Store the compound in a tightly sealed container in a dry, cool, and well-ventilated area.
- As a powder, it is recommended to store **PD-1-IN-18** at -20°C for long-term stability (up to 3 years).<sup>[1]</sup>

- When dissolved in a solvent, store at -80°C for up to one year.<sup>[1]</sup>

## Emergency Procedures

In Case of Accidental Exposure:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water. If irritation persists, seek medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

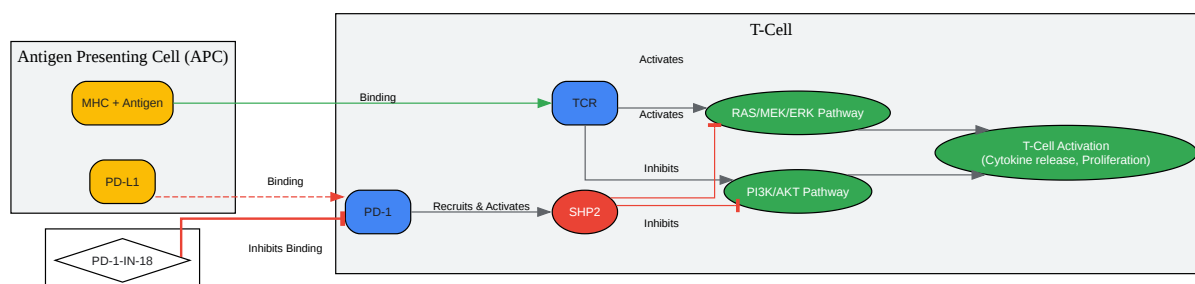
## Disposal Plan

Waste Disposal:

- Dispose of unused **PD-1-IN-18** and its containers in accordance with local, state, and federal regulations.
- It is recommended to use a licensed professional waste disposal service to dispose of this material.
- Do not allow the product to enter drains or waterways.

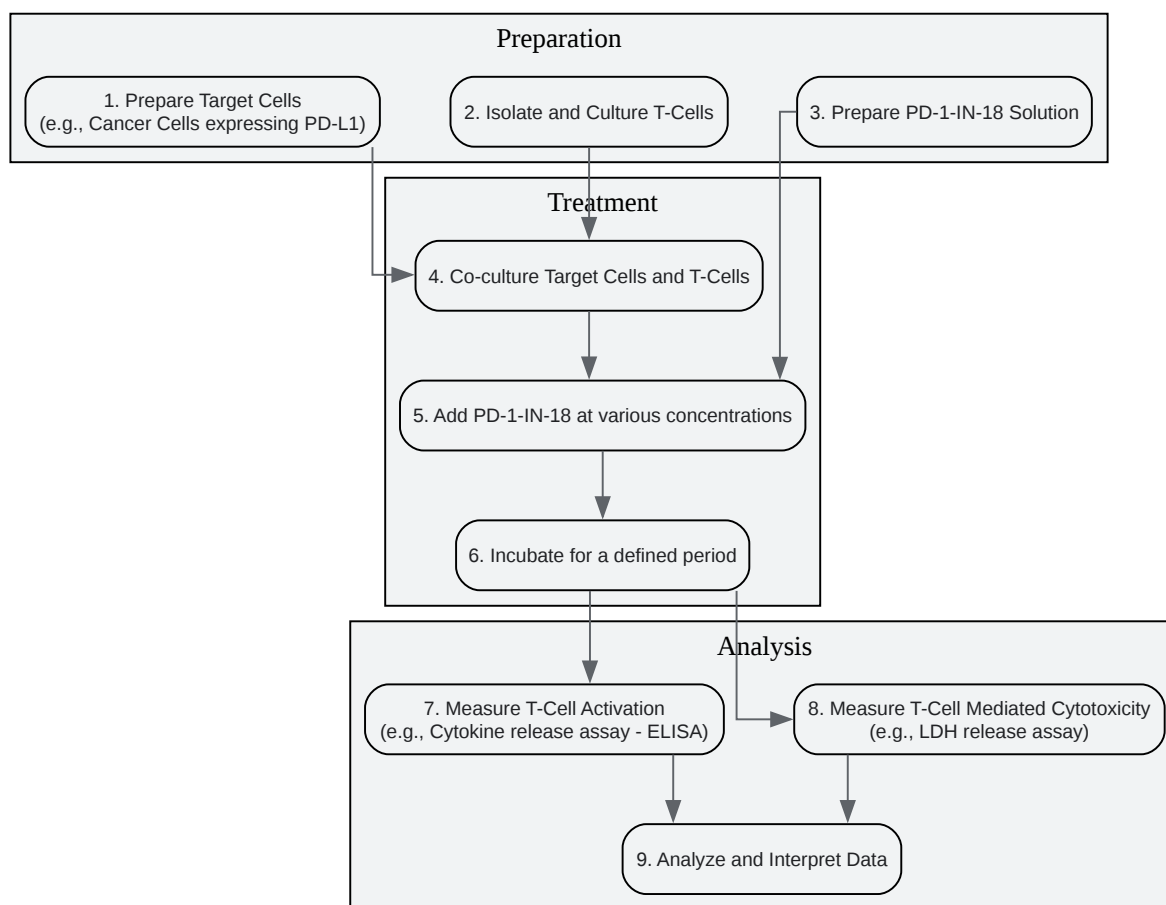
## Signaling Pathway and Experimental Workflow

To provide a comprehensive understanding of the context in which **PD-1-IN-18** is utilized, the following diagrams illustrate the PD-1 signaling pathway and a general experimental workflow for its use.



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Caption: PD-1 Signaling Pathway Inhibition by **PD-1-IN-18**.



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Caption: General Experimental Workflow for **PD-1-IN-18**.

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## References

- 1. medchemexpress.com [medchemexpress.com]
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